

## Application Notes and Protocols for Sulfo-Cy3-Tetrazine in Super-Resolution Microscopy

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing **Sulfo-Cy3-Tetrazine** in super-resolution microscopy applications. This water-soluble and bright fluorescent dye is an invaluable tool for precise biomolecular labeling and high-resolution imaging.

**Sulfo-Cy3-Tetrazine** is a click chemistry reagent that contains a tetrazine moiety, enabling a highly efficient and bioorthogonal reaction with trans-cyclooctene (TCO) or other strained olefins.[1][2] This inverse-electron-demand Diels-Alder cycloaddition is known for its exceptional kinetics and selectivity, proceeding rapidly in aqueous environments without the need for a copper catalyst, making it ideal for live-cell imaging.[3][4]

The sulfonated cyanine dye, Sulfo-Cy3, offers enhanced water solubility, making it well-suited for labeling proteins and other biomolecules in biological systems.[5][6] Its bright fluorescence and high photostability are advantageous for demanding imaging techniques like superresolution microscopy.[7][8]

### **Key Features of Sulfo-Cy3-Tetrazine:**

- Bioorthogonal Reactivity: Specifically reacts with TCO-modified molecules for precise labeling.[1][3]
- High Water Solubility: The sulfo- group enhances solubility in aqueous buffers.[5]



- Bright and Photostable: Sulfo-Cy3 is a bright and robust fluorophore suitable for advanced imaging.[7][8]
- Fluorogenic Potential: The tetrazine moiety can quench the Cy3 fluorescence, which is
  recovered upon reaction with a TCO, leading to a higher signal-to-noise ratio.[9][10] This
  fluorogenic property can reduce background fluorescence and may eliminate the need for
  washing steps in live-cell imaging.[10][11]

## **Quantitative Data**

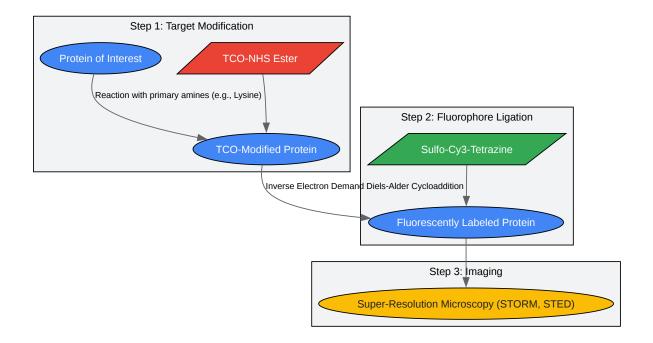
The photophysical properties of Sulfo-Cy3 make it an excellent candidate for super-resolution microscopy.

Property	Value	Reference(s)
Excitation Maximum (Abs)	~550-554 nm	[2][5]
Emission Maximum	~568-570 nm	[2][5]
Molar Extinction Coefficient	~150,000-162,000 M <sup>-1</sup> cm <sup>-1</sup>	[2][7]
Fluorescence Quantum Yield	~0.1-0.31	[7][12]
Stokes Shift	~14 nm	[5]

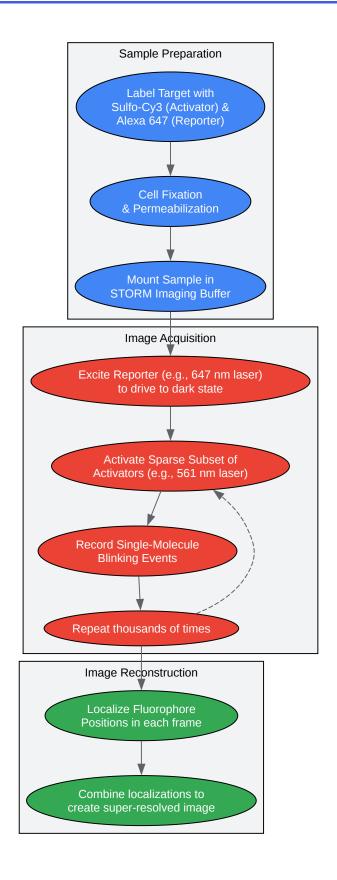
# Experimental Workflows and Signaling Pathways Bioorthogonal Labeling Strategy

The core of using **Sulfo-Cy3-Tetrazine** is the bioorthogonal reaction with a TCO-modified molecule. This two-step labeling strategy ensures high specificity.









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